

Personal protective equipment for handling (+)-Perillyl alcohol

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Compound of Interest

Compound Name: (+)-Perillyl alcohol

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Essential Safety and Handling Guide for (+)-Perillyl Alcohol

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **(+)-Perillyl alcohol**. The following procedures are designed to ensure safe operational handling and disposal, minimizing risks and establishing a secure laboratory environment.

Physical and Chemical Properties

A summary of the key quantitative data for Perillyl Alcohol is presented below.

Property	Value
Boiling Point	119-122 °C at 11-15 hPa
Flash Point	>110 °C (>230 °F) - closed cup[1]
Density	0.96 g/cm ³ at 20-25 °C[2]
Refractive Index	n _{20/D} 1.501 (lit.)
Storage Temperature	15-25 °C[2][3] or 4°C[4] in a dry, cool, well-ventilated place[1][5]
Hazard Classifications	Skin Irritant (Category 2), Eye Irritant (Category 2A), Specific Target Organ Toxicity - Single Exposure (Category 3, Respiratory Tract Irritation)[2][6]

Operational Plan: From Receipt to Disposal

This section outlines the standard operating procedures for handling **(+)-Perillyl alcohol** in a laboratory setting.

Receiving and Storage

- Upon receipt, inspect the container for any signs of damage or leakage.
- Store the container in a tightly closed, properly labeled container in a cool, dry, and well-ventilated area.[1][4][5]
- Recommended storage temperatures are between 15-25°C.[2][3]
- Keep away from incompatible materials and foodstuff containers.[5]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **(+)-Perillyl alcohol** to minimize exposure.

Equipment Type	Specification
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[1][5]
Hand Protection	Chemical-resistant, impervious gloves (e.g., Nitrile rubber, >0.11 mm thickness) inspected prior to use.[1][2] Follow proper glove removal technique to avoid skin contact.[1]
Skin and Body Protection	Impervious clothing, such as a lab coat.[1] Fire/flame resistant clothing may also be appropriate.[5] The type of protective equipment must be selected according to the concentration and amount of the substance at the specific workplace.[1]
Respiratory Protection	Use in a well-ventilated area.[5] If ventilation is inadequate or exposure limits are exceeded, a full-face respirator with appropriate cartridges (e.g., Type ABEK for organic gases and vapors) should be used.[1][2]

Laboratory Handling Procedures

- Ventilation: Always handle **(+)-Perillyl alcohol** in a well-ventilated area, preferably within a chemical fume hood.[4][5]
- Avoiding Contamination: Avoid contact with skin, eyes, and clothing.[1][5] Do not breathe vapors or mist.[1][4]
- Hygiene: Wash hands thoroughly before breaks and at the end of the workday.[1][2]
Contaminated clothing should be washed before reuse.[4]

Accidental Release Measures

- Personnel: Evacuate personnel to a safe area.[1][5] Ensure adequate ventilation.[1][5]

- Containment: Prevent further leakage or spillage if it is safe to do so.[4][5] Do not let the chemical enter drains.[1][5]
- Clean-up: Absorb the spill with an inert, non-combustible material such as sand, diatomaceous earth, or a universal binding agent.[1][2] Collect the absorbed material and place it in a suitable, closed container for disposal.[1][2]

First Aid Procedures

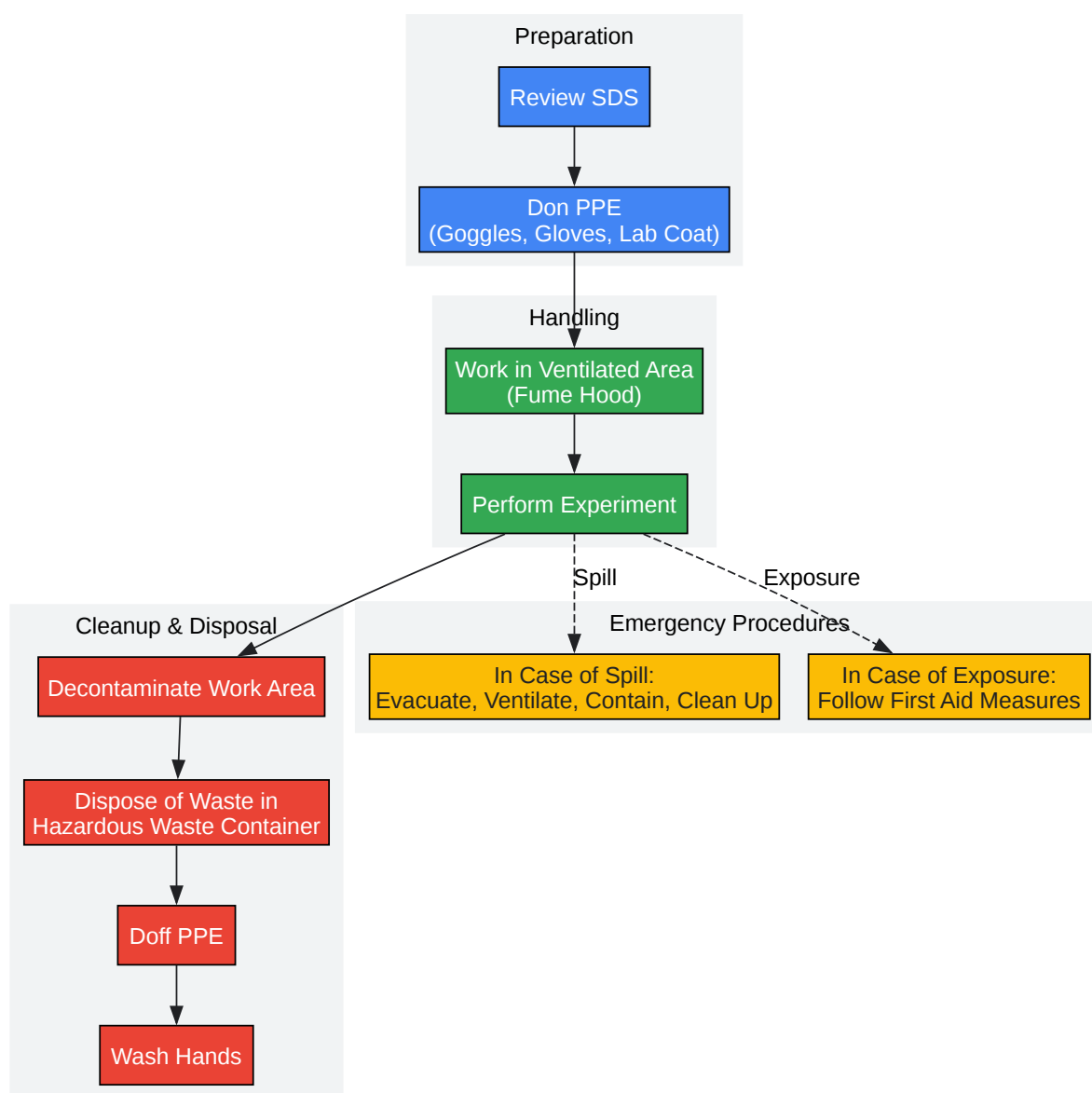
- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[5]
- In Case of Skin Contact: Immediately take off contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor.[5]
- In Case of Eye Contact: Rinse cautiously with pure water for at least 15 minutes.[5] Remove contact lenses if present and easy to do. Continue rinsing and consult a doctor.[5]
- If Swallowed: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[5]

Disposal Plan

- Waste Classification: **(+)-Perillyl alcohol** and its container may be considered hazardous waste and must be disposed of accordingly.[2]
- Disposal Method: Disposal must be in accordance with local, regional, national, and international regulations.[2] Do not dispose of it with household garbage or allow it to reach the sewage system.[6]
- Contaminated Materials: All contaminated materials, including gloves, absorbent materials, and empty containers, should be collected in properly labeled, sealed containers and disposed of as hazardous waste.[7]

Safety Workflow for Handling (+)-Perillyl Alcohol

The following diagram illustrates the logical workflow for the safe handling of **(+)-Perillyl alcohol**.



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Caption: Workflow for the safe handling of **(+)-Perillyl alcohol**.

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com